

Pseudolaroside B literature review for researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pseudolaroside B*

Cat. No.: *B15596370*

[Get Quote](#)

Unveiling Pseudolaroside B: A Research Frontier

A comprehensive literature review reveals a significant gap in the scientific understanding of **Pseudolaroside B**, a natural compound isolated from the root bark of *Pseudolarix kaempferi*. Despite its structural identification and availability in chemical databases, extensive research into its biological activities, mechanisms of action, and therapeutic potential is currently unavailable in the public domain. This technical guide addresses this knowledge gap by presenting the current state of information and offering a comprehensive review of the closely related and extensively studied compound, Pseudolaric Acid B (PAB), as a valuable proxy for researchers in the field.

While a PubChem entry for **Pseudolaroside B** exists, detailing its chemical formula (C₁₄H₁₈O₉) and structure, there is a notable absence of published studies investigating its pharmacological effects. Searches for its anti-cancer, anti-inflammatory, or other biological activities have not yielded any significant results with quantitative data or detailed experimental protocols.

Given the lack of specific data on **Pseudolaroside B**, this guide will now focus on Pseudolaric Acid B (PAB), a diterpenoid and the major bioactive constituent from the same plant source. PAB has been the subject of numerous studies, providing a wealth of information that may offer insights into the potential activities of related compounds like **Pseudolaroside B**. The following sections provide an in-depth technical overview of PAB, adhering to the requested format for researchers, scientists, and drug development professionals.

Pseudolaric Acid B (PAB): A Comprehensive Technical Review

Pseudolaric acid B (PAB) is a diterpene acid isolated from the root bark of *Pseudolarix kaempferi* that has demonstrated a wide range of biological activities, including potent anti-cancer and anti-inflammatory effects.[\[1\]](#)

Quantitative Data on Biological Activities

The following tables summarize the key quantitative data from various studies on the biological effects of PAB.

Table 1: In Vitro Cytotoxicity of Pseudolaric Acid B (PAB) against Cancer Cell Lines

Cell Line	Cancer Type	Assay	IC50 (μM)	Reference
HepG2	Hepatocellular Carcinoma	SRB	1.58	
SK-Hep-1	Hepatocellular Carcinoma	SRB	1.90	
Huh-7	Hepatocellular Carcinoma	SRB	2.06	
Various Tumor Cells	Various	MTT	0.17 - 5.20	[2]
HKC	Normal Human Kidney Proximal Tubular Epithelial Cell	MTT	5.77	[2]
RD	Rhabdomyosarcoma	MTT	7.5 (48h)	[3]

Table 2: In Vivo Anti-Tumor Activity of Pseudolaric Acid B (PAB)

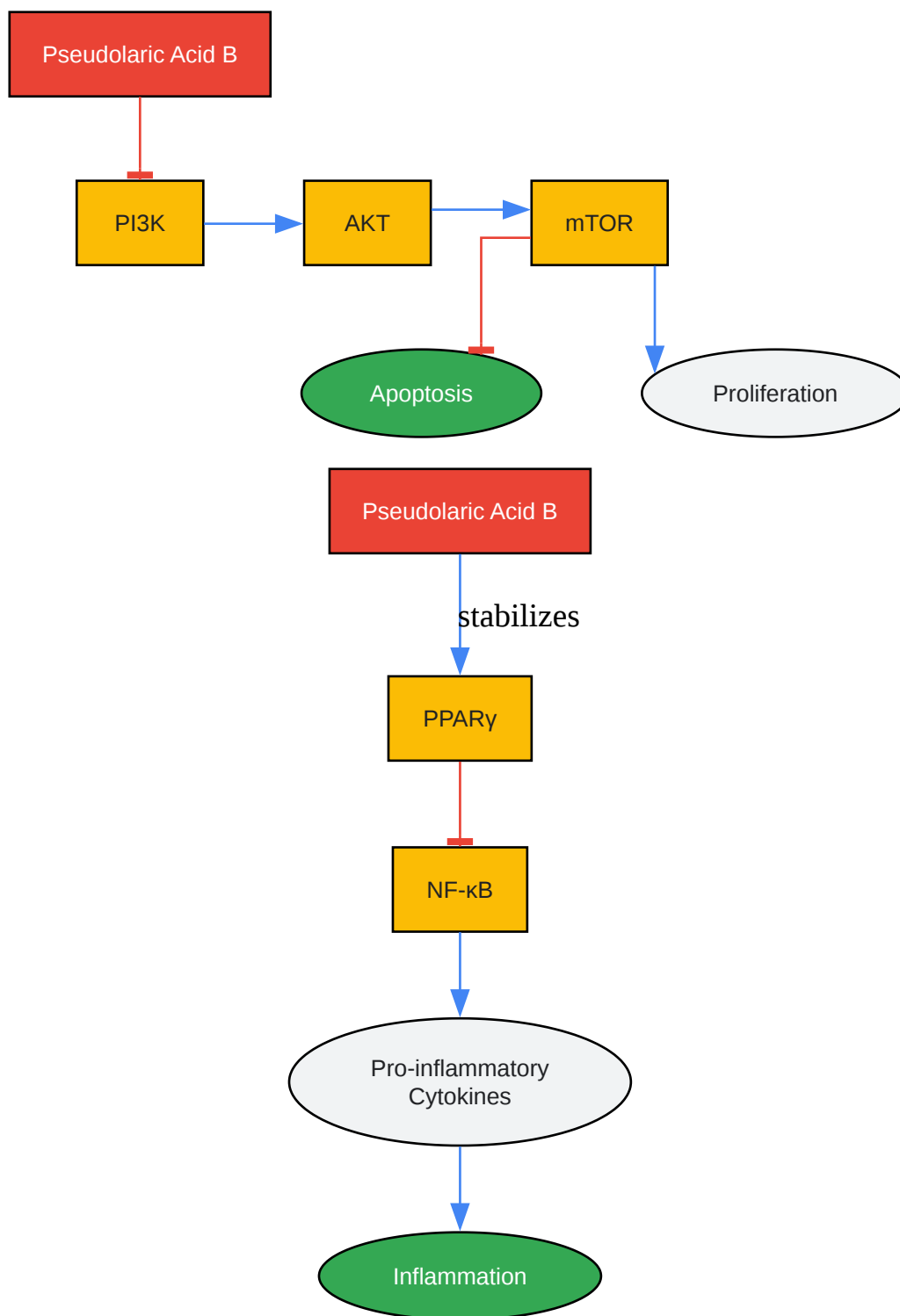
Tumor Model	Animal Model	Dosage	Treatment Duration	Tumor Growth Inhibition Rate (%)	Reference
Hepatocarcinoma 22 (H22)	Mice	30 mg/kg/day (i.p.)	10 days	14.4	[2]
Hepatocarcinoma 22 (H22)	Mice	60 mg/kg/day (i.p.)	10 days	40.1	[2]
Lewis Lung Cancer	Mice	30 mg/kg/day (i.p.)	10 days	39.1	[2]
Lewis Lung Cancer	Mice	60 mg/kg/day (i.p.)	10 days	47.0	[2]

Key Signaling Pathways Modulated by Pseudolaric Acid B

PAB has been shown to exert its biological effects by modulating several key signaling pathways involved in cell proliferation, apoptosis, and inflammation.

- **PI3K/AKT/mTOR Pathway:** PAB inhibits the PI3K/AKT/mTOR signaling pathway, which is crucial for tumor development, including processes like apoptosis, proliferation, and metabolism.[\[4\]](#)
- **Mitochondrial Apoptosis Pathway:** PAB activates the mitochondrial apoptosis pathway, leading to cancer cell death.[\[4\]](#)
- **NF-κB Signaling Pathway:** PAB suppresses the NF-κB signaling pathway, a key regulator of inflammation.[\[5\]](#)[\[6\]](#)
- **p38 MAPK Pathway:** PAB has been shown to inhibit the phosphorylation of p38 mitogen-activated protein kinase (MAPK), which is involved in inflammatory responses.[\[7\]](#)
- **PPARγ Signaling:** PAB can stabilize Peroxisome Proliferator-Activated Receptor-gamma (PPARγ), which in turn inhibits the NF-κB signaling pathway.[\[5\]](#)[\[6\]](#)

The following diagrams, generated using the DOT language, illustrate the key signaling pathways affected by PAB.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Frontiers | A Systematic Review of the Immune-Regulating and Anticancer Activities of Pseudolaric Acid B [frontiersin.org]
- 2. Studies on anti-tumour activities of pseudolaric acid-B (PLAB) and its mechanism of action - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Pseudolaric acid B induces apoptosis in human rhabdomyosarcoma RD cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Pseudolaric acid B induces apoptosis associated with the mitochondrial and PI3K/AKT/mTOR pathways in triple-negative breast cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Pseudolaric acid B ameliorates synovial inflammation and vessel formation by stabilizing PPAR γ to inhibit NF- κ B signalling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Pseudolaric acid B ameliorates synovial inflammation and vessel formation by stabilizing PPAR γ to inhibit NF- κ B signalling pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 7. [Inhibitory effects of pseudolaric acid B on inflammatory response and M1 phenotype polarization in RAW264.7 macrophages induced by lipopolysaccharide] - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Pseudolaroside B literature review for researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15596370#pseudolaroside-b-literature-review-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com